

An In-depth Technical Guide to the Electronic Properties of Ti_3AlC_2

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Compound of Interest

Compound Name: Ti_3AlC_2

Cat. No.: B15886947

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A Whitepaper for Researchers and Scientists

Abstract

Titanium aluminum carbide (Ti_3AlC_2), a prominent member of the MAX phase family of ternary carbides and nitrides, exhibits a unique combination of metallic and ceramic properties. This technical guide provides a comprehensive overview of the core electronic properties of Ti_3AlC_2 , targeting researchers, scientists, and professionals in materials science and related fields. The document synthesizes theoretical and experimental findings on its band structure, density of states, and electrical transport properties. Detailed methodologies for key experimental and computational techniques are presented, and quantitative data are summarized in structured tables for comparative analysis. Furthermore, logical and experimental workflows are visualized using diagrams to facilitate a deeper understanding of the electronic characteristics of this intriguing material.

Introduction

The MAX phases, with the general formula $\text{M}_{n+1}\text{AX}_n$ (where M is an early transition metal, A is an A-group element, and X is carbon or nitrogen), have garnered significant scientific interest due to their exceptional properties. Ti_3AlC_2 is one of the most extensively studied MAX phases,

demonstrating high electrical and thermal conductivity, excellent thermal stability, and good machinability. These characteristics make it a promising candidate for a wide range of applications, including high-temperature structural components, electrical contacts, and as a precursor for the synthesis of 2D materials known as MXenes. Understanding the fundamental electronic properties of Ti_3AlC_2 is crucial for the advancement of these applications.

This whitepaper delves into the electronic structure and transport phenomena of Ti_3AlC_2 . It is designed to be a technical resource, providing both a broad overview and detailed information for specialists in the field.

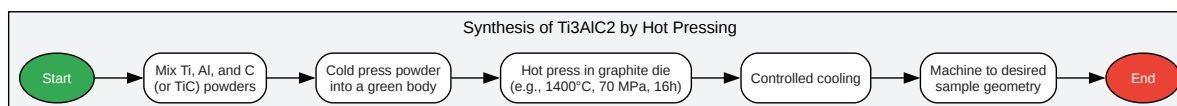
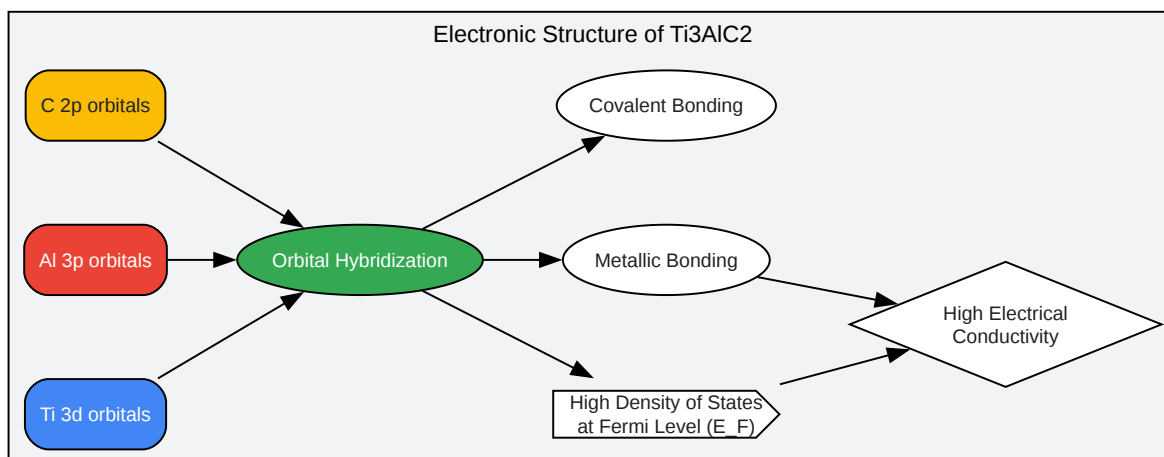
Electronic Structure

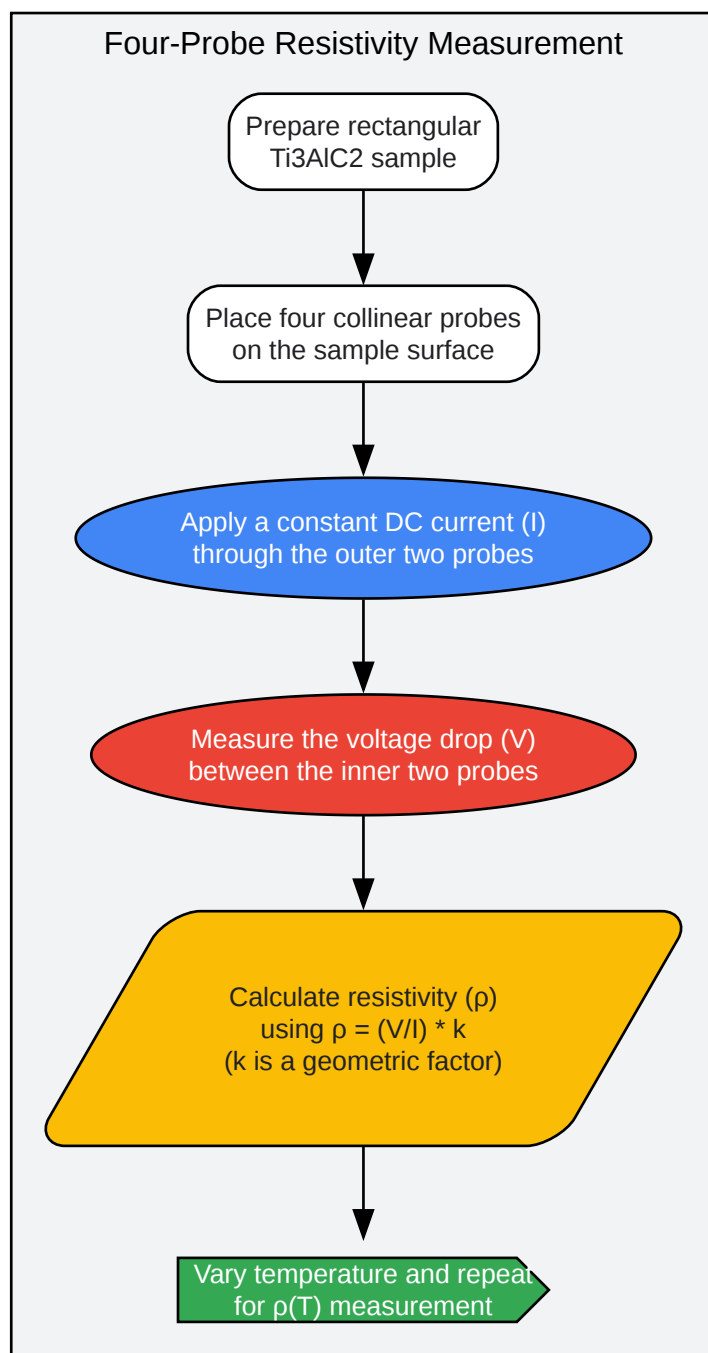
The electronic structure of Ti_3AlC_2 has been extensively investigated through ab initio calculations, primarily using density functional theory (DFT). These studies consistently show that Ti_3AlC_2 is a metallic conductor with no band gap at the Fermi level. The bonding in Ti_3AlC_2 is a complex mixture of metallic, covalent, and ionic contributions, which is the origin of its unique set of properties.

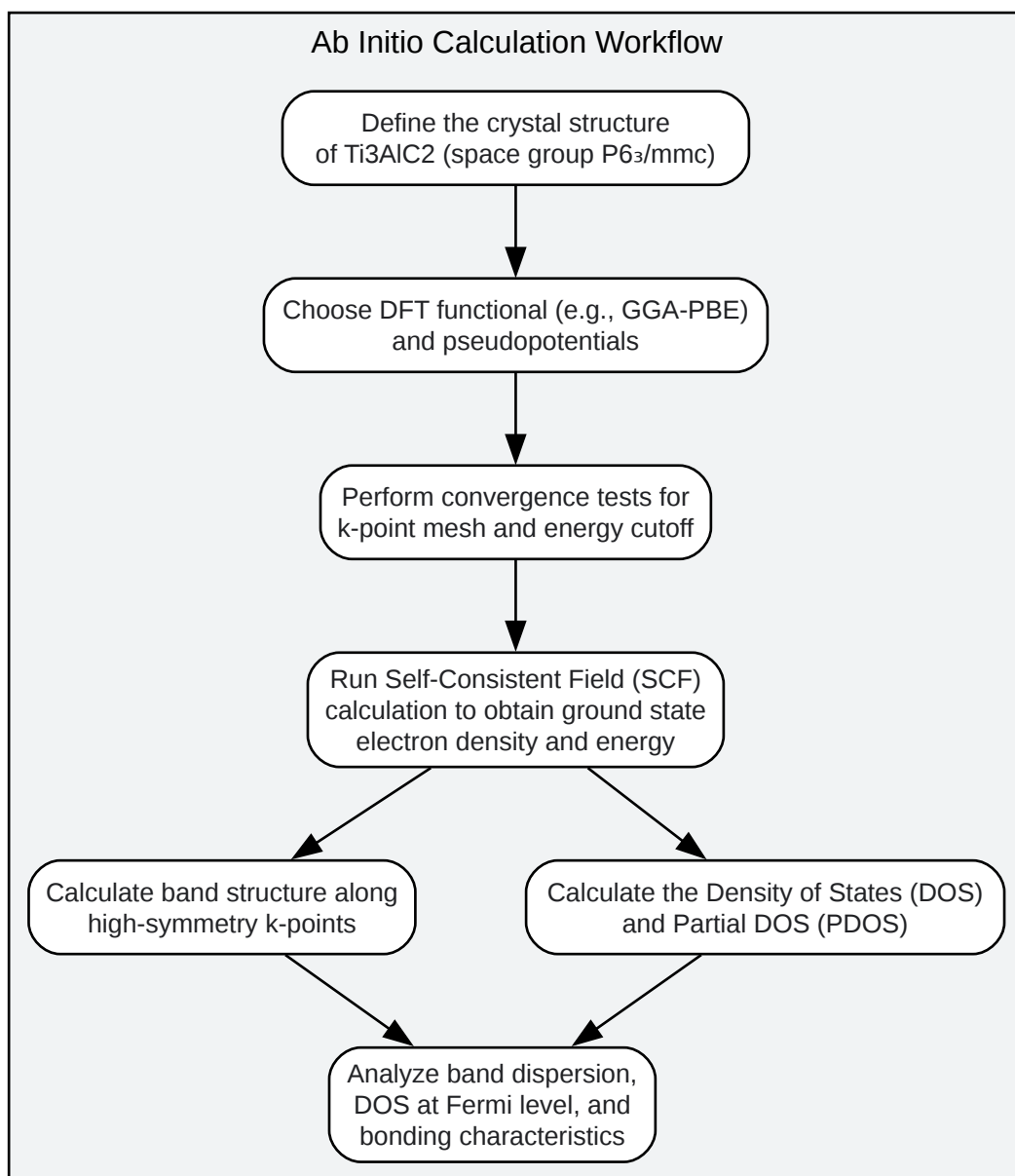
Band Structure and Density of States (DOS)

Theoretical calculations reveal that the states near the Fermi level (E_F) are predominantly derived from the Ti 3d orbitals, with some contribution from Al 3p and C 2p states. This significant density of states at the Fermi level is characteristic of metallic behavior and is responsible for the material's high electrical conductivity. The band structure of Ti_3AlC_2 shows a significant overlap between the valence and conduction bands, confirming its metallic nature. The bonding is anisotropic, with strong covalent Ti-C bonds and weaker metallic Ti-Al bonds. This anisotropy is reflected in the electronic structure and is a key factor in the material's layered crystal structure and its machinability.

A diagram illustrating the logical relationship of the electronic structure is presented below.







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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com

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